

An In-depth Technical Guide to the Crystal Structure of MIL-53(Fe)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MIL-53(Fe)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the crystal structure of the metal-organic framework (MOF) **MIL-53(Fe)**. It covers its synthesis, structural characteristics, and dynamic behavior, with a focus on its implications for drug delivery applications. Detailed experimental protocols and structured data tables are presented to facilitate understanding and replication.

Introduction to MIL-53(Fe)

MIL-53(Fe), a member of the Materials of Institut Lavoisier (MIL) series, is a three-dimensional porous solid.^[1] Its structure is composed of iron (Fe) oxide octahedra interconnected by 1,4-benzenedicarboxylate (BDC) organic linkers.^{[1][2]} This framework is renowned for its "breathing" effect, a flexible structural transformation in response to external stimuli such as the presence of guest molecules.^[2] This unique characteristic, along with its low toxicity and biodegradability, makes **MIL-53(Fe)** a promising candidate for various applications, particularly in drug delivery.^{[3][4]}

The fundamental structure of **MIL-53(Fe)** consists of one-dimensional infinite chains of corner-sharing $\text{FeO}_4(\text{OH})_2$ octahedra.^[2] These inorganic chains are linked by the BDC molecules,

creating a framework with diamond-shaped one-dimensional channels.[\[2\]](#)[\[3\]](#)

Crystal Structure and Properties

The crystal structure of **MIL-53(Fe)** can exist in different phases, most notably the as-synthesized (hydrated), dehydrated (closed-pore), and open-pore forms. The transition between these phases is the basis of its breathing effect.

Crystallographic Data

The unit cell parameters of **MIL-53(Fe)** vary depending on its hydration state and the presence of guest molecules. These variations are a direct consequence of the framework's flexibility.

Form	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°) **	Volume (Å ³) **	Reference
MIL-53(Fe) Hydrated	Monoclinic	P2 ₁ /c	19.225	14.907	6.812	96.6	1952.23	[5]
MIL-53(Fe) Hydrated (alternative)	Monoclinic	P2 ₁ /c	19.97	14.94	6.848	97.78	2024.3	[5]
MIL-53(Fe) Dehydrated	Orthorhombic	-	-	-	-	-	-	[6]

Note: Detailed unit cell parameters for the dehydrated orthorhombic phase are less consistently reported in the literature but the transition to this phase is well-established.

Porosity and Surface Area

The porosity and surface area of **MIL-53(Fe)** are highly dependent on its activation state (i.e., the removal of solvent molecules from the pores).

Property	Value	Conditions	Reference
BET Surface Area	25 m ² /g	As-synthesized	[7]
BET Surface Area	88.2 m ² /g	Optimized synthesis	[8]
Pore Volume	0.01 cm ³ /g	As-synthesized	[7]
Micropore Volume (CO ₂)	0.21 cm ³ /g	-	[9]
Pore Size	~4.90 Å and ~5.30 Å	Estimated from cell parameters	[5]
Pore Size	17 Å	Medium pore size	[7]

The seemingly low BET surface area when measured with nitrogen at 77 K can be attributed to the narrow pore dimensions of the dehydrated form, which restricts nitrogen access.[7] Carbon dioxide adsorption at higher temperatures can provide a more accurate assessment of the microporosity.[9]

Thermal Stability

Thermogravimetric analysis (TGA) reveals the thermal stability of **MIL-53(Fe)**. The material typically shows an initial weight loss corresponding to the removal of solvent and water molecules, followed by the decomposition of the organic linker at higher temperatures.

Weight Loss Event	Temperature Range (°C)	Attribution	Reference
1st	< 374	Loss of water and solvent molecules	[10]
2nd	374 - 500	Removal of structural organic ligands	[11]

The framework of **MIL-53(Fe)** generally remains stable up to approximately 350-380°C.[7][9]

The "Breathing" Effect of MIL-53(Fe)

A key feature of **MIL-53(Fe)** is its structural flexibility, often termed the "breathing" effect. This phenomenon involves a reversible contraction and expansion of the framework in response to the adsorption and desorption of guest molecules.



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Caption: Logical diagram of the **MIL-53(Fe)** "breathing" effect.

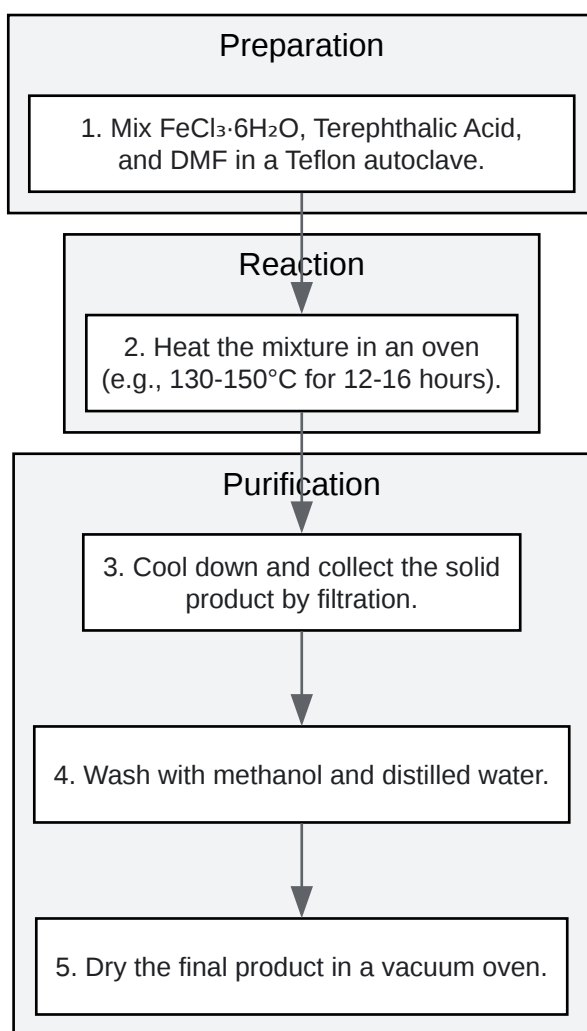
This dynamic behavior is crucial for applications like drug delivery, as it allows for the encapsulation of drug molecules and their subsequent controlled release.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and characterization of **MIL-53(Fe)**.

Synthesis of MIL-53(Fe)

A common method for synthesizing **MIL-53(Fe)** is through solvothermal or hydrothermal techniques. The following protocol is a representative example.[12][13]



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Caption: Experimental workflow for the synthesis of **MIL-53(Fe)**.

Materials:

- Iron(III) chloride hexahydrate (FeCl₃·6H₂O)
- Terephthalic acid (H₂BDC)
- N,N-Dimethylformamide (DMF)
- Methanol (MeOH)

- Distilled water

Procedure:

- Dissolve iron(III) chloride hexahydrate (e.g., 1.35 g, 5 mmol) and terephthalic acid (e.g., 0.83 g, 5 mmol) in N,N-dimethylformamide (e.g., 25 mL).[\[12\]](#)
- Transfer the mixture to a Teflon-lined autoclave.
- Heat the autoclave in an oven at a specified temperature (e.g., 150°C) for a designated time (e.g., 16 hours).[\[5\]](#) The synthesis temperature and time can be varied to optimize crystallinity.[\[12\]](#)
- After cooling to room temperature, filter the resulting solid product.
- Wash the collected solid thoroughly with methanol and distilled water to remove unreacted precursors and solvent.[\[12\]](#)
- Dry the final **MIL-53(Fe)** product in a vacuum oven (e.g., at 80-170°C for 12 hours).[\[5\]](#)[\[12\]](#)

Characterization Techniques

4.2.1. X-ray Diffraction (XRD):

- Purpose: To determine the crystal structure, phase purity, and crystallinity of the synthesized **MIL-53(Fe)**.
- Methodology: Powder XRD patterns are typically recorded using a diffractometer with Cu K α radiation. Data is collected over a 2 θ range of 5-30°. The resulting diffraction peaks at specific 2 θ values (e.g., 9.3°, 12.7°, 17.6°) are characteristic of the **MIL-53(Fe)** structure.[\[12\]](#)
[\[13\]](#)

4.2.2. Scanning Electron Microscopy (SEM):

- Purpose: To observe the morphology and particle size of the **MIL-53(Fe)** crystals.
- Methodology: A small amount of the dried sample is mounted on a stub and coated with a conductive material (e.g., gold) before imaging in an SEM.

4.2.3. Thermogravimetric Analysis (TGA):

- Purpose: To evaluate the thermal stability of the material and identify the temperature ranges for solvent removal and framework decomposition.
- Methodology: A sample of **MIL-53(Fe)** is heated in a TGA instrument under a controlled atmosphere (e.g., nitrogen or air) with a constant heating rate (e.g., 5 °C/min).[9] The weight loss is recorded as a function of temperature.

4.2.4. Gas Adsorption Analysis:

- Purpose: To determine the surface area and pore characteristics of the activated **MIL-53(Fe)**.
- Methodology: Nitrogen adsorption-desorption isotherms are measured at 77 K. The Brunauer-Emmett-Teller (BET) method is used to calculate the specific surface area.[7] CO₂ adsorption at 273 K can be used to probe the microporosity.[9]

Applications in Drug Delivery

The flexible and porous nature of **MIL-53(Fe)** makes it an excellent candidate for drug delivery systems.[3][14] Its ability to encapsulate therapeutic agents and release them in a controlled manner is of significant interest.

For instance, **MIL-53(Fe)** has been shown to adsorb a significant amount of ibuprofen (up to 37.0 wt%).[3] The one-dimensional channels of its monoclinic crystal structure are thought to facilitate the diffusion of drug molecules.[3] The release of the drug is often linked to the biodegradation of the Fe-MOF in a physiological environment.[3] Studies have also explored the loading of doxorubicin (DOX) for combined chemotherapy and chemodynamic therapy.[4][15]

Conclusion

MIL-53(Fe) is a metal-organic framework with a unique and dynamic crystal structure. Its characteristic breathing effect, coupled with its biocompatibility, offers significant potential for advanced applications, particularly in the field of drug delivery. A thorough understanding of its synthesis, structural properties, and dynamic behavior, as outlined in this guide, is essential for harnessing its full capabilities in research and development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of MIL-53(Fe)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15870265/docs#an-in-depth-technical-guide-to-the-crystal-structure-of-mil-53-fe]

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